

Application Note: GC-MS Analysis of 5-Ethyl-2,4-dimethyloctane

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Compound of Interest

Compound Name: 5-Ethyl-2,4-dimethyloctane

CAS No.: 62184-05-8

Cat. No.: B14561395

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Abstract

This application note details a comprehensive protocol for the analysis of the branched alkane **5-Ethyl-2,4-dimethyloctane** using Gas Chromatography-Mass Spectrometry (GC-MS). The methodology covers sample preparation, instrument parameters, and data analysis, providing a robust framework for researchers, scientists, and professionals in drug development and related fields. The protocol is designed to achieve effective separation and identification of this C12 hydrocarbon.

Introduction

5-Ethyl-2,4-dimethyloctane is a saturated branched alkane with the molecular formula C₁₂H₂₆ and a molecular weight of 170.33 g/mol .^{[1][2][3][4]} The analysis of such branched alkanes is crucial in various fields, including petrochemical analysis, environmental monitoring, and as reference standards in chemical synthesis. Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique for the separation, identification, and quantification of volatile and semi-volatile organic compounds.^[5] However, the identification of branched alkanes can be challenging due to the production of similar fragment ions and potentially weak

or absent molecular ion peaks in Electron Ionization (EI) mass spectra.^{[6][7]} This protocol outlines the optimized parameters for the successful analysis of **5-Ethyl-2,4-dimethyloctane**.

Experimental Protocol

Materials and Reagents

- Standard: **5-Ethyl-2,4-dimethyloctane** (purity $\geq 98\%$)
- Solvent: Hexane or Pentane (GC grade or equivalent)
- Inert Gas: Helium (99.999% purity) or Hydrogen
- Standard n-alkane mixture: C7-C40 or a relevant subset for retention index calculation.

Instrumentation

A standard Gas Chromatograph coupled with a Mass Spectrometer is required. The following specifications are recommended:

- Gas Chromatograph: Agilent 7890 GC system or equivalent.
- Mass Spectrometer: Joel AccuTOF GCV or equivalent quadrupole or ion trap mass spectrometer.^[8]
- GC Column: A non-polar capillary column is recommended for the separation of alkanes based on their boiling points.^[9] A good choice would be a DB-5ms or similar (5%-Phenyl)-methylpolysiloxane column (e.g., 30 m x 0.25 mm ID, 0.25 μm film thickness). For complex mixtures, a longer column (e.g., 100 m) may provide better resolution.^[6]

Sample Preparation

- Prepare a stock solution of **5-Ethyl-2,4-dimethyloctane** in hexane at a concentration of 1 mg/mL.
- Perform serial dilutions to prepare working standards at concentrations of 100 $\mu\text{g/mL}$, 10 $\mu\text{g/mL}$, and 1 $\mu\text{g/mL}$.

- If analyzing a sample matrix, perform a suitable extraction (e.g., liquid-liquid extraction or solid-phase extraction) and dissolve the final extract in hexane.
- An internal standard (e.g., a deuterated alkane) may be added to all standards and samples for improved quantitative accuracy.

GC-MS Parameters

The following table summarizes the recommended GC-MS parameters for the analysis of **5-Ethyl-2,4-dimethyloctane**.

Parameter	Value
GC System	Agilent 7890 or equivalent
Column	DB-5ms (30 m x 0.25 mm ID, 0.25 µm film) or equivalent[10]
Inlet Temperature	250 °C
Injection Mode	Splitless (for trace analysis) or Split (e.g., 20:1 for higher concentrations)
Injection Volume	1 µL
Carrier Gas	Helium
Flow Rate	1.0 mL/min (constant flow)
Oven Program	Initial: 50 °C, hold for 2 min Ramp: 10 °C/min to 280 °C Hold: 5 min at 280 °C
MS System	Quadrupole or Ion Trap Mass Spectrometer
Ionization Mode	Electron Ionization (EI)
Ionization Energy	70 eV[10]
Ion Source Temp.	230 °C[10]
Transfer Line Temp.	280 °C
Mass Range	m/z 40-300
Scan Speed	1000 amu/s

Data Presentation

Due to the high degree of branching in **5-Ethyl-2,4-dimethyloctane**, the molecular ion peak (m/z 170) may be of low abundance or absent in the EI mass spectrum.[7] Fragmentation will be favored at the branching points, leading to the formation of more stable secondary carbocations.[7] The table below presents the expected key fragment ions and their probable structures.

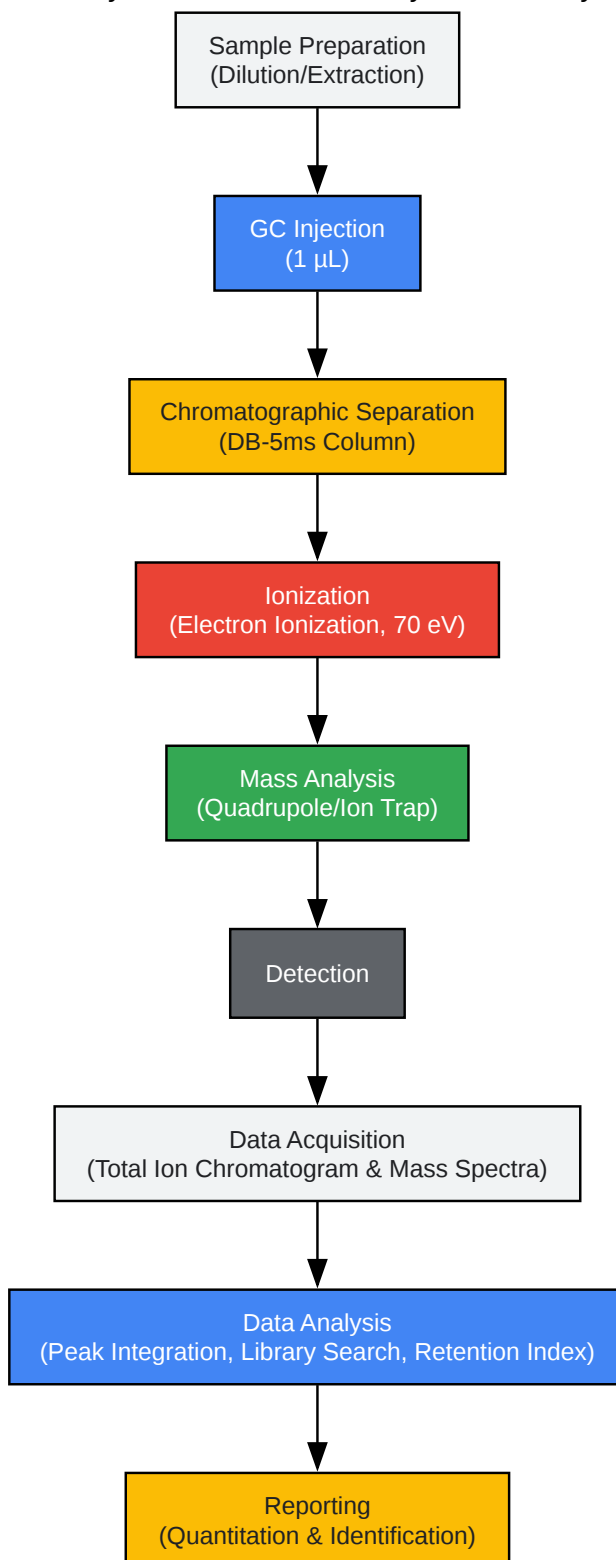
m/z	Relative Abundance	Probable Fragment Ion	Fragment Structure
43	High	[C3H7]+	Propyl cation
57	High	[C4H9]+	Butyl cation
71	Moderate	[C5H11]+	Pentyl cation
85	Moderate	[C6H13]+	Hexyl cation
99	Low	[C7H15]+	Heptyl cation
113	Low	[C8H17]+	Octyl cation
127	Very Low	[M-C3H7]+	Loss of a propyl group
141	Very Low	[M-C2H5]+	Loss of an ethyl group
170	Very Low / Absent	[C12H26]+•	Molecular Ion

Visualization

Experimental Workflow

The following diagram illustrates the logical workflow for the GC-MS analysis of **5-Ethyl-2,4-dimethyloctane**.

GC-MS Analysis Workflow for 5-Ethyl-2,4-dimethyloctane



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Caption: Workflow for the GC-MS analysis of **5-Ethyl-2,4-dimethyloctane**.

Conclusion

This application note provides a detailed and robust protocol for the GC-MS analysis of **5-Ethyl-2,4-dimethyloctane**. By utilizing a non-polar capillary column and optimized GC-MS parameters, effective separation and identification of this branched alkane can be achieved. The provided workflow and expected fragmentation data will serve as a valuable resource for researchers in various scientific disciplines. For compounds with very low or absent molecular ions, the use of chemical ionization (CI) as a softer ionization technique is recommended to confirm the molecular weight.[6]

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- To cite this document: BenchChem. [Application Note: GC-MS Analysis of 5-Ethyl-2,4-dimethyloctane]. BenchChem, [2026]. [Online PDF]. Available at:

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